

Synthesis and Purification of Disodium Dodecenylsuccinate: A Laboratory Guide

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Compound of Interest

Compound Name: Disodium dodecenylsuccinate

Cat. No.: B15175101

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This technical guide provides a comprehensive overview of the synthesis and purification of **Disodium dodecenylsuccinate** for laboratory applications. The document details the chemical pathway, experimental protocols, and purification methodologies, supported by quantitative data and process visualizations.

Introduction

Disodium dodecenylsuccinate is the disodium salt of dodecenylsuccinic acid. It is synthesized from dodecenyl succinic anhydride (DDSA), a widely used esterifying agent.^{[1][2]} The synthesis involves the hydrolysis of the anhydride ring of DDSA using a stoichiometric amount of sodium hydroxide. This reaction opens the anhydride ring to form two carboxyl groups, which are subsequently neutralized by the sodium hydroxide to yield the disodium salt. The long dodecenyl chain imparts surfactant-like properties to the molecule.

Chemical Properties:

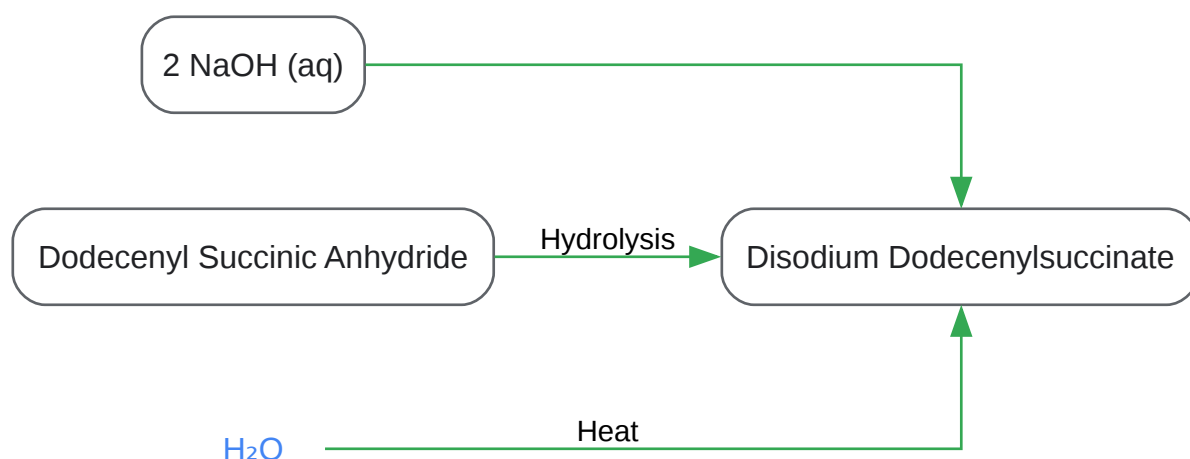
Property	Value
Chemical Formula	C16H26Na2O4 ^[3]
Molecular Weight	328.35 g/mol ^[3]
CAS Number	57195-26-3

Synthesis of Disodium Dodecenylsuccinate

The synthesis of **Disodium dodecenylsuccinate** is achieved through the base-catalyzed hydrolysis of Dodecenyl succinic anhydride (DDSA).

Reaction Scheme

The overall reaction is as follows:



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Caption: Synthesis of **Disodium dodecenylsuccinate** from DDSA.

Experimental Protocol

This protocol is based on the general principles of anhydride hydrolysis.

Materials:

- Dodecenyl succinic anhydride (DDSA), mixture of isomers (technical grade, ~90%)
- Sodium hydroxide (NaOH), pellets or solution (e.g., 2 M)
- Deionized water
- Ethanol

- Acetone
- Standard laboratory glassware (beakers, flasks, condensers, etc.)
- Magnetic stirrer with heating plate
- pH meter or pH indicator strips

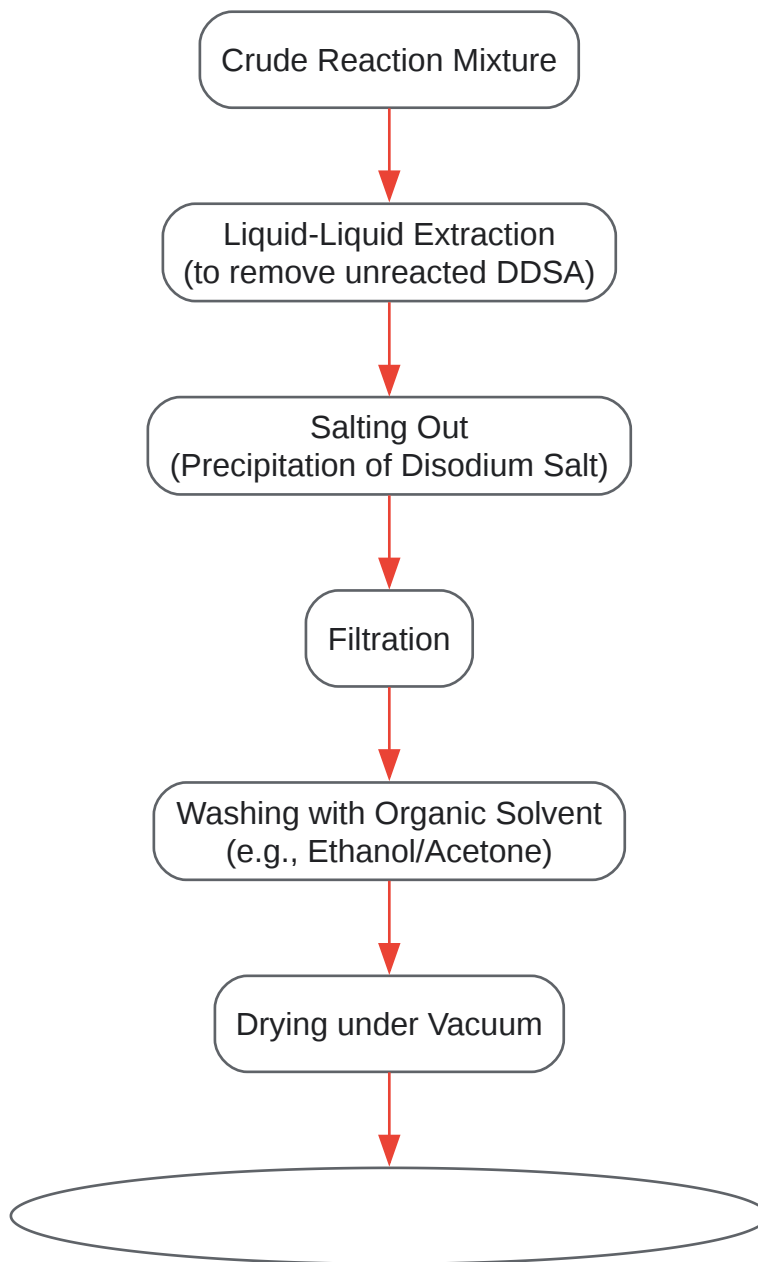
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add a known molar amount of Dodecenyl succinic anhydride.
- **Solvent Addition:** Add a suitable amount of deionized water to the flask to create a suspension. The exact volume will depend on the scale of the reaction but should be sufficient to allow for effective stirring.
- **Base Addition:** Slowly add a stoichiometric equivalent of 2 moles of sodium hydroxide per mole of DDSA. For example, for 1 mole of DDSA (M.W. ~266.38 g/mol), 2 moles of NaOH (M.W. 40.00 g/mol) are required. The NaOH can be added as a concentrated aqueous solution. The addition should be done portion-wise to control the exothermic reaction.
- **Reaction:** Heat the mixture to a gentle reflux (approximately 80-90 °C) with continuous stirring. The reaction progress can be monitored by the disappearance of the insoluble DDSA oil phase, indicating the formation of the water-soluble disodium salt. The reaction is typically complete within 2-4 hours.
- **Neutralization and pH adjustment:** After the reaction is complete, allow the solution to cool to room temperature. Check the pH of the solution. It should be alkaline. If necessary, adjust the pH to a neutral or slightly alkaline range (pH 7-8) with a dilute solution of a suitable acid (e.g., HCl), although this step may not be necessary if stoichiometry is precise.

Purification of Disodium Dodecenylsuccinate

Purification is crucial to remove unreacted starting materials, by-products, and excess reagents. A multi-step approach involving extraction and crystallization is recommended.

Purification Workflow



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Caption: Purification workflow for **Disodium dodecenylsuccinate**.

Experimental Protocol

1. Liquid-Liquid Extraction (to remove unreacted DDSA):

- Transfer the cooled reaction mixture to a separatory funnel.

- Extract the aqueous solution with a non-polar organic solvent such as hexane or diethyl ether to remove any unreacted DDSA.
- Repeat the extraction 2-3 times.
- Collect the aqueous phase containing the **Disodium dodecenylsuccinate**.

2. Salting Out and Crystallization:

- The principle of salting out can be used to precipitate the sodium salt from the aqueous solution. This is a common technique for purifying sodium salts of carboxylic acids.
- To the aqueous solution, add a saturated solution of a neutral salt like sodium chloride or sodium sulfate with stirring. This will decrease the solubility of the **Disodium dodecenylsuccinate**, causing it to precipitate.
- Alternatively, the product may be crystallized by adding a water-miscible organic solvent in which the disodium salt is insoluble, such as ethanol or acetone, to the concentrated aqueous solution.
- Cool the mixture in an ice bath to maximize precipitation.

3. Filtration and Washing:

- Collect the precipitated solid by vacuum filtration.
- Wash the solid cake with a small amount of cold ethanol or acetone to remove any remaining water-soluble impurities and the salting-out agent.

4. Drying:

- Dry the purified solid in a vacuum oven at a moderate temperature (e.g., 50-60 °C) until a constant weight is achieved.

Characterization Data

The following table summarizes the expected characterization data for the synthesized **Disodium dodecenylsuccinate**.

Analysis	Expected Result
Appearance	White to off-white solid
Solubility	Soluble in water, insoluble in non-polar organic solvents
pH (1% aq. solution)	Neutral to slightly alkaline
Purity (by titration)	>95%

Conclusion

This guide outlines a robust and reproducible method for the synthesis and purification of **Disodium dodecenylsuccinate** in a laboratory setting. The provided protocols are based on established chemical principles for the hydrolysis of anhydrides and the purification of sodium carboxylates. Researchers should adapt the procedures to their specific laboratory conditions and scale. Proper safety precautions should be followed when handling all chemicals.

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